

# Bromhexine hydrochloride mucolytic efficacy sputum viscosity studies

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Bromhexine Hydrochloride

CAS No.: 611-75-6

Cat. No.: S522077

Get Quote

## Mechanisms of Action and Efficacy Data

The table below summarizes the key mechanisms by which bromhexine reduces sputum viscosity and the supporting experimental evidence.

Mechanism of Action	Experimental Model/Context	Key Efficacy Findings	Source
Increased mobilization & altered composition of airway mucosubstances	Guinea pig tracheal tissue; Human bronchial mucosa biopsy [1]	Decreased number of goblet cells containing sulfated (thicker) mucosubstances; increased secretion of neutral mucosubstances [1]	
Stimulation of pulmonary surfactant production	Rat lung type II alveolar cells; Pregnant women (fetal surfactant) [1]	Increased number and volumetric density of lamellar bodies (surfactant storage); >50% increase in total phospholipid concentration and lecithin/sphingomyelin ratio [1]	

Mechanism of Action	Experimental Model/Context	Key Efficacy Findings	Source
Enhanced antibiotic penetration into sputum	Patients with diverse respiratory diseases receiving co-therapy [1]	Amplified antibacterial effects, though specific metrics not detailed [1]	
Improved clinical outcomes in COPD exacerbations	Meta-analysis of 24 RCTs (N=2,192) on mucolytics as add-on therapy [2]	↑ <b>Treatment success</b> (RR 1.37); ↑ <b>Overall symptom score</b> (SMD 0.86); ↑ <b>Ease of expectoration</b> (RR 2.94) [2]	

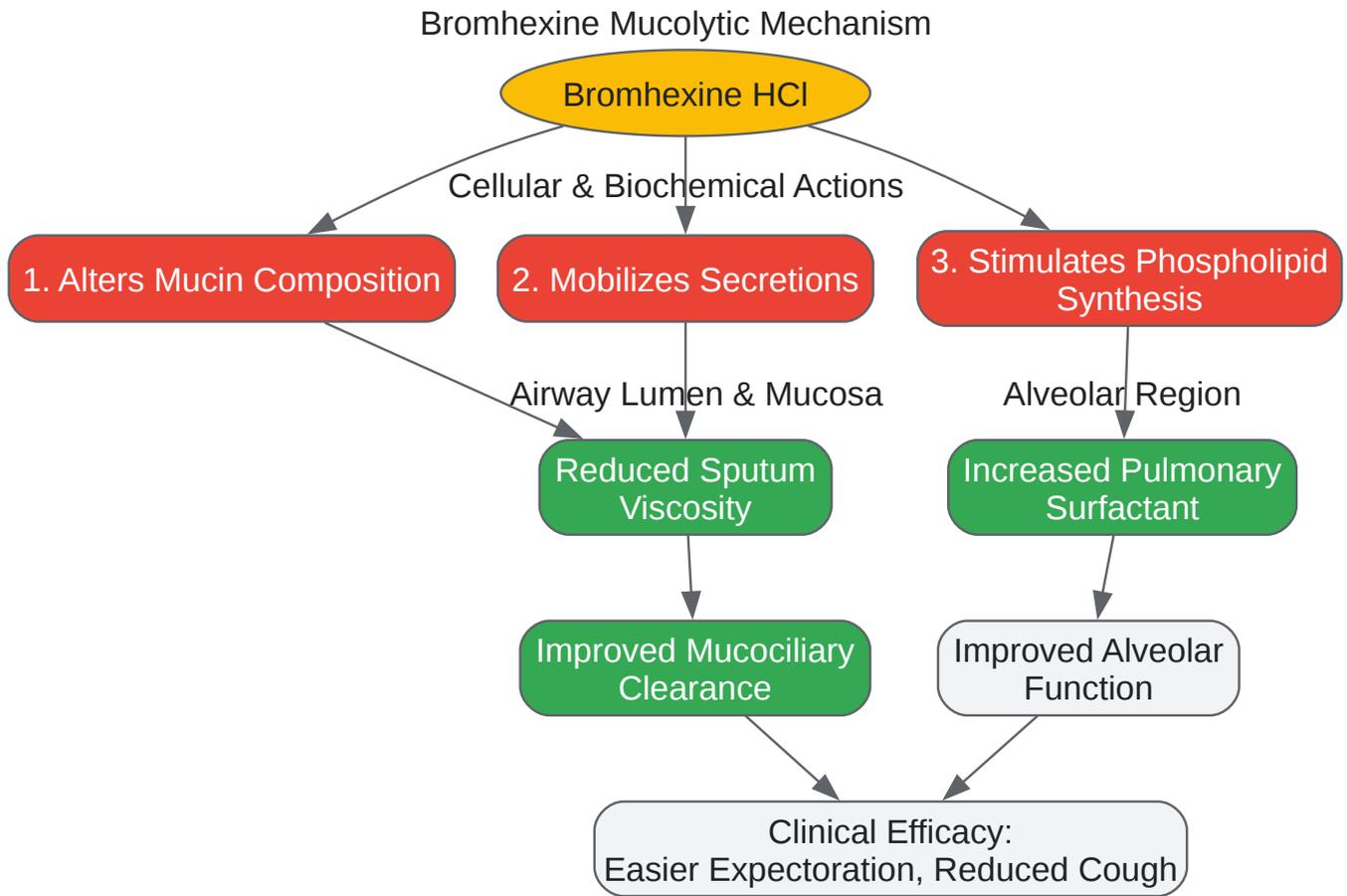
## Experimental Protocols for Key Studies

For researchers, here are the methodologies from critical studies investigating bromhexine's effects:

- **Effect on Mucosubstance Production:** In a guinea pig model, animals received intraperitoneal or subcutaneous bromhexine at 5-10 mg/kg for 3-7 days. Tracheal, salivary gland, and duodenal samples were examined histochemically to count goblet cells and analyze changes in acid mucosubstances (sulfated and carboxyl groups) versus neutral substances [1].
- **Effect on Pulmonary Surfactant:** In a human clinical study, fetal surfactant production was assessed by administering bromhexine metabolite VIII to pregnant women at 1 mg/kg/day for five days. Amniotic fluid was analyzed for total phospholipid concentration, lecithin concentration, and the lecithin/sphingomyelin ratio [1].
- **Clinical Efficacy in COPD Exacerbations:** A 2023 meta-analysis followed a pre-registered protocol. It included 24 randomized or quasi-randomized controlled trials where mucolytics were added to standard care for COPD exacerbations. Primary outcomes included patient-reported symptoms and "treatment success," a composite measure of clinical improvement [2].

## Bromhexine's Mucolytic Mechanism

The diagram below illustrates the multifaceted pathways through which bromhexine exerts its mucolytic effects on different parts of the respiratory system.

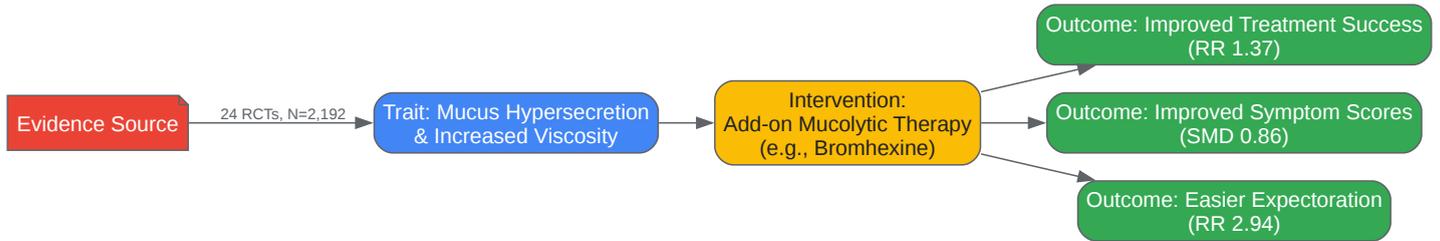


[Click to download full resolution via product page](#)

## Interpretation of Clinical Evidence

The clinical efficacy of bromhexine and other mucolytics is supported by **moderate-certainty evidence** from a 2023 meta-analysis. The diagram below visualizes the analysis workflow and core findings that establish mucus hypersecretion as a "treatable trait" in COPD exacerbations [2].

## Clinical Evidence for Mucolytics in COPD



Click to download full resolution via product page

## Conclusion

**Bromhexine hydrochloride** reduces sputum viscosity through a multi-targeted mechanism: altering mucin composition, mobilizing secretions, and stimulating surfactant production. This is supported by **moderate-certainty evidence** showing that add-on mucolytic therapy, including bromhexine, significantly improves treatment success and key symptoms in COPD exacerbations [2].

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. A reappraisal of the mucoactive activity and clinical efficacy of... [mrmjournal.biomedcentral.com]
2. for acute exacerbations of chronic obstructive pulmonary... Mucolytics [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Bromhexine hydrochloride mucolytic efficacy sputum viscosity studies]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b522077#bromhexine-hydrochloride-mucolytic-efficacy-sputum-viscosity-studies>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)